

Proper Disposal of Torachrysonone: A Procedural Guide

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Compound of Interest

Compound Name: *Torachrysonone*

Cat. No.: *B031896*

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Disclaimer: No specific Safety Data Sheet (SDS) for **Torachrysonone** is readily available in public literature. The following guidance is based on the general principles for handling quinone-like compounds and data derived from structurally related molecules. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements and to adhere to all local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **Torachrysonone**, targeting researchers, scientists, and drug development professionals. The following procedures are designed to minimize risks and ensure safe handling in a laboratory setting.

Quantitative Data for Torachrysonone and Related Compounds

Due to the limited availability of data for **Torachrysonone**, the following table includes information for **Torachrysonone** and its more studied derivative, **Torachrysonone-8-O-glucoside**. This data is provided for reference and should be used with caution, recognizing that the properties of the parent compound may differ.

Parameter	Torachrysone	Torachrysone-8-O-glucoside	Source
Molecular Formula	C ₁₄ H ₁₄ O ₄	C ₂₀ H ₂₄ O ₉ [1]	PubChem[1]
Molecular Weight	246.26 g/mol	408.4 g/mol [1]	PubChem[1]
Physical Form	Solid (Predicted)	Yellow Powder	ChemicalBook[2]
Boiling Point	Not Available	676.9±55.0 °C (Predicted)[2]	ChemicalBook[2]
Density	Not Available	1.454±0.06 g/cm ³ (Predicted)[2]	ChemBK, ChemicalBook[2]
Solubility	Not Available	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.[3]	ChemicalBook[3]
Toxicity Data	Not Available	Not Available	
Storage	Store in a cool, dry, well-ventilated area away from incompatible materials.	Store at -20°C for up to 1 month or -80°C for up to 6 months in a sealed container, away from moisture and light.[4]	MedchemExpress.com[4]

Experimental Protocols for Disposal

As no specific degradation protocols for **Torachrysone** were found, a general procedure for the disposal of quinone-like, potentially hazardous chemical waste is provided below. This protocol emphasizes caution and adherence to institutional safety guidelines.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are in a well-ventilated area, preferably within a certified chemical fume hood. All personnel must be equipped with the appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before use.
- Body Protection: A flame-retardant lab coat.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

Step-by-Step Disposal Protocol

- Waste Segregation and Collection:
 - Collect all **Torachrysone** waste, including pure compound, contaminated solutions, and any materials used for cleaning spills (e.g., absorbent pads, paper towels), in a designated and clearly labeled hazardous waste container.
 - The container must be made of a material compatible with the chemical waste. For solid waste, a securely sealed plastic or glass container is appropriate. For liquid waste, use a sealable container, preferably with secondary containment.
- Waste Labeling:
 - Label the waste container with the words "Hazardous Waste."
 - Clearly write the full chemical name: "**Torachrysone**."
 - If in a solution, indicate the solvent and the approximate concentration of **Torachrysone**.
 - Note the date when the waste was first added to the container (accumulation start date).
- Storage of Waste:
 - Store the sealed waste container in a designated satellite accumulation area (SAA) within the laboratory.

- The SAA should be at or near the point of generation and under the control of the laboratory personnel.
- Ensure the container is kept closed at all times, except when adding waste.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Provide the EHS department with a complete and accurate description of the waste.
- Spill Management:
 - Minor Spills: In case of a small spill of solid **Torachrysone**, carefully sweep the material to avoid generating dust. Place the swept material and any contaminated cleaning supplies into the hazardous waste container.
 - Major Spills: For larger spills, or if the spill involves a volatile solvent, evacuate the immediate area and follow your institution's emergency spill response procedures. Contact the EHS department immediately.
- Decontamination:
 - Thoroughly decontaminate any surfaces or equipment that have come into contact with **Torachrysone** using an appropriate solvent (e.g., ethanol or acetone), followed by soap and water.
 - Dispose of all cleaning materials as hazardous waste.

Workflow for Torachrysone Disposal



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Caption: Workflow for the proper disposal of **Torachrysone** waste.

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References

- 1. Torachrysone 8-O-Glucoside | C₂₀H₂₄O₉ | CID 11972479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 错误页 [amp.chemicalbook.com]
- 3. Torachrysone 8-O-glucoside | 64032-49-1 [chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
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